Spectroscopic Characterization of 4-(Chlorosulfonyl)-2-fluorobenzoic Acid: A Technical Guide

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Compound of Interest

Compound Name:	*4-(Chlorosulfonyl)-2-fluorobenzoic acid*
CAS No.:	*1354962-26-7*
Cat. No.:	*B1456006*

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Introduction

4-(Chlorosulfonyl)-2-fluorobenzoic acid is a key intermediate in medicinal chemistry and drug development, valued for its reactive sulfonyl chloride and versatile carboxylic acid functionalities. The presence of a fluorine atom further modulates its electronic properties, making it a valuable building block for novel therapeutics. A thorough understanding of its spectroscopic signature is paramount for reaction monitoring, quality control, and structural elucidation. This guide provides an in-depth analysis of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **4-(chlorosulfonyl)-2-fluorobenzoic acid**, grounded in established scientific principles and supplemented with practical, field-proven insights.

Molecular Structure and Key Functional Groups

The unique spectroscopic profile of **4-(chlorosulfonyl)-2-fluorobenzoic acid** arises from the interplay of its constituent functional groups: a carboxylic acid, a sulfonyl chloride, and a

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fluorine substituent on an aromatic ring. Each of these imparts characteristic signals in different spectroscopic techniques.

Figure 1: Chemical structure of **4-(Chlorosulfonyl)-2-fluorobenzoic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **4-(chlorosulfonyl)-2-fluorobenzoic acid**, ^{1}H, ^{13}C, and ^{19}F NMR are all highly informative.

Experimental Protocol: NMR Data Acquisition

A standardized protocol for acquiring high-quality NMR data is crucial for accurate structural assignment.

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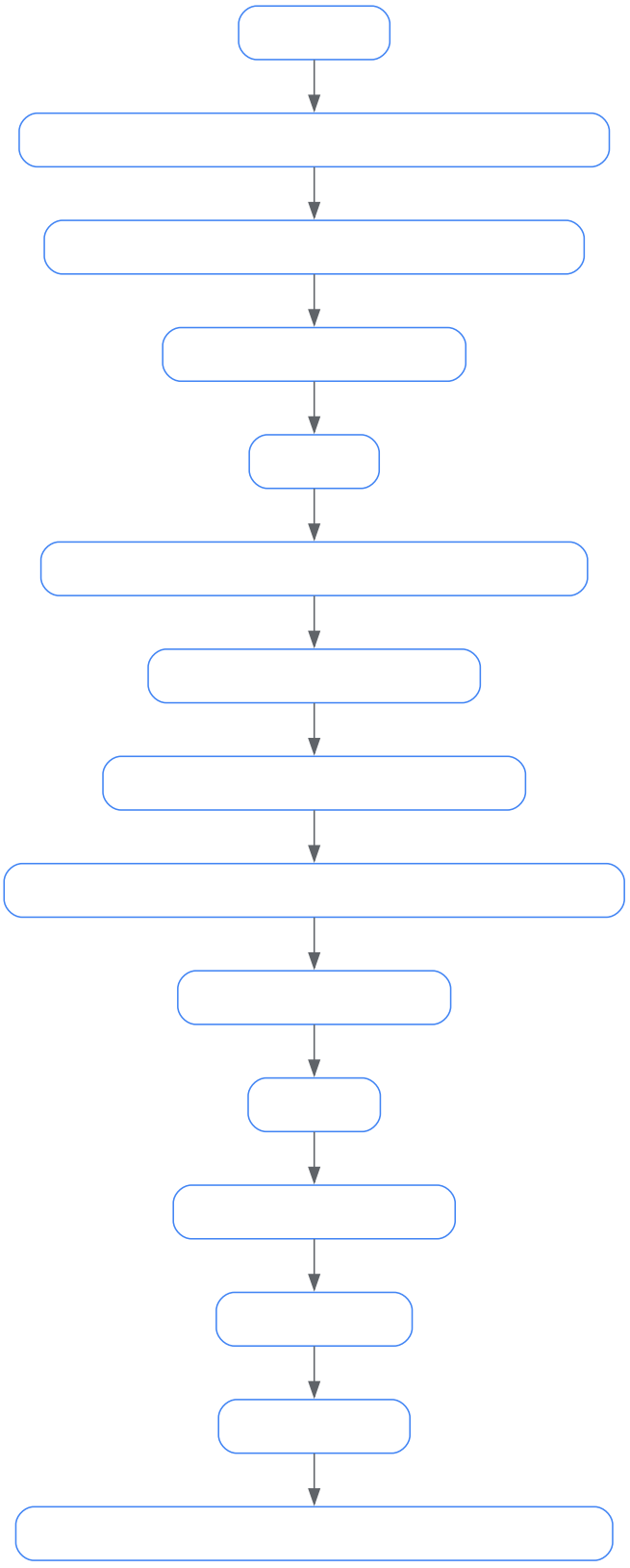

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Figure 2: Workflow for NMR data acquisition and processing.

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^{1}H NMR Spectroscopy: Analysis and Interpretation

The proton NMR spectrum will exhibit signals corresponding to the aromatic protons and the acidic proton of the carboxylic acid. The electron-withdrawing nature of the sulfonyl chloride and fluorine atom will significantly influence the chemical shifts of the aromatic protons, shifting them downfield.

Table 1: Predicted ^{1}H NMR Data for **4-(Chlorosulfonyl)-2-fluorobenzoic acid**

Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constants (J, Hz)
COOH	~13.0 - 14.0	broad singlet	-
H-6	~8.2 - 8.4	doublet	J(H-H) ≈ 8.0
H-5	~8.0 - 8.2	doublet of doublets	J(H-H) ≈ 8.0, J(H-F) ≈ 4.0
H-3	~7.8 - 8.0	doublet	J(H-F) ≈ 9.0

- Causality Behind Chemical Shifts: The strong deshielding of the aromatic protons is a direct consequence of the electron-withdrawing effects of the -SO_2Cl and -F substituents. The acidic proton of the carboxylic acid is typically observed at a very high chemical shift due to hydrogen bonding. For comparison, the aromatic protons of 4-fluorobenzoic acid appear around 8.05 and 7.34 ppm[1]. The additional sulfonyl chloride group in the target molecule is expected to further shift these signals downfield.

^{13}C NMR Spectroscopy: Analysis and Interpretation

The ^{13}C NMR spectrum provides information about the carbon skeleton of the molecule. The presence of the electronegative fluorine atom will result in carbon-fluorine coupling, which can be a valuable diagnostic tool.

Table 2: Predicted ^{13}C NMR Data for **4-(Chlorosulfonyl)-2-fluorobenzoic acid**

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Carbon Assignment	Predicted Chemical Shift (δ, ppm)	C-F Coupling (J, Hz)
C=O	~164 - 166	~2-4
C-2 (C-F)	~160 - 163 (d)	~250-260
C-4 (C-S)	~145 - 148 (d)	~3-5
C-1	~135 - 138 (d)	~8-10
C-6	~132 - 135 (d)	~3-5
C-5	~128 - 131 (d)	~15-20
C-3	~118 - 121 (d)	~20-25

- Expertise in Interpretation: The carbon directly attached to the fluorine atom (C-2) will exhibit a large one-bond coupling constant (^{1}JCF), which is a characteristic feature of fluorinated aromatic compounds. The other aromatic carbons will show smaller two-, three-, and four-bond couplings (^{n}JCF). The chemical shifts are influenced by the substituents, with the carbons bearing the electron-withdrawing groups appearing at lower field. For instance, in 4-fluorobenzoic acid, the carbon attached to fluorine resonates at around 165 ppm with a large C-F coupling constant[2].

^{19}F NMR Spectroscopy: A Key Diagnostic Tool

^{19}F NMR is particularly useful for fluorine-containing compounds due to the 100% natural abundance of the ^{19}F isotope and its high sensitivity[3].

Table 3: Predicted ^{19}F NMR Data for **4-(Chlorosulfonyl)-2-fluorobenzoic acid**

Fluorine Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity
Ar-F	~ -105 to -115	multiplet

- Authoritative Grounding: The chemical shift of the fluorine atom is sensitive to its electronic environment. In fluorinated aromatic compounds, the chemical shift can vary significantly

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based on the nature and position of other substituents[4]. The predicted chemical shift is in the typical range for a fluorine atom on a benzene ring with electron-withdrawing groups.

Infrared (IR) Spectroscopy

IR spectroscopy is an excellent technique for identifying the functional groups present in a molecule by detecting their characteristic vibrational frequencies.

Experimental Protocol: IR Data Acquisition

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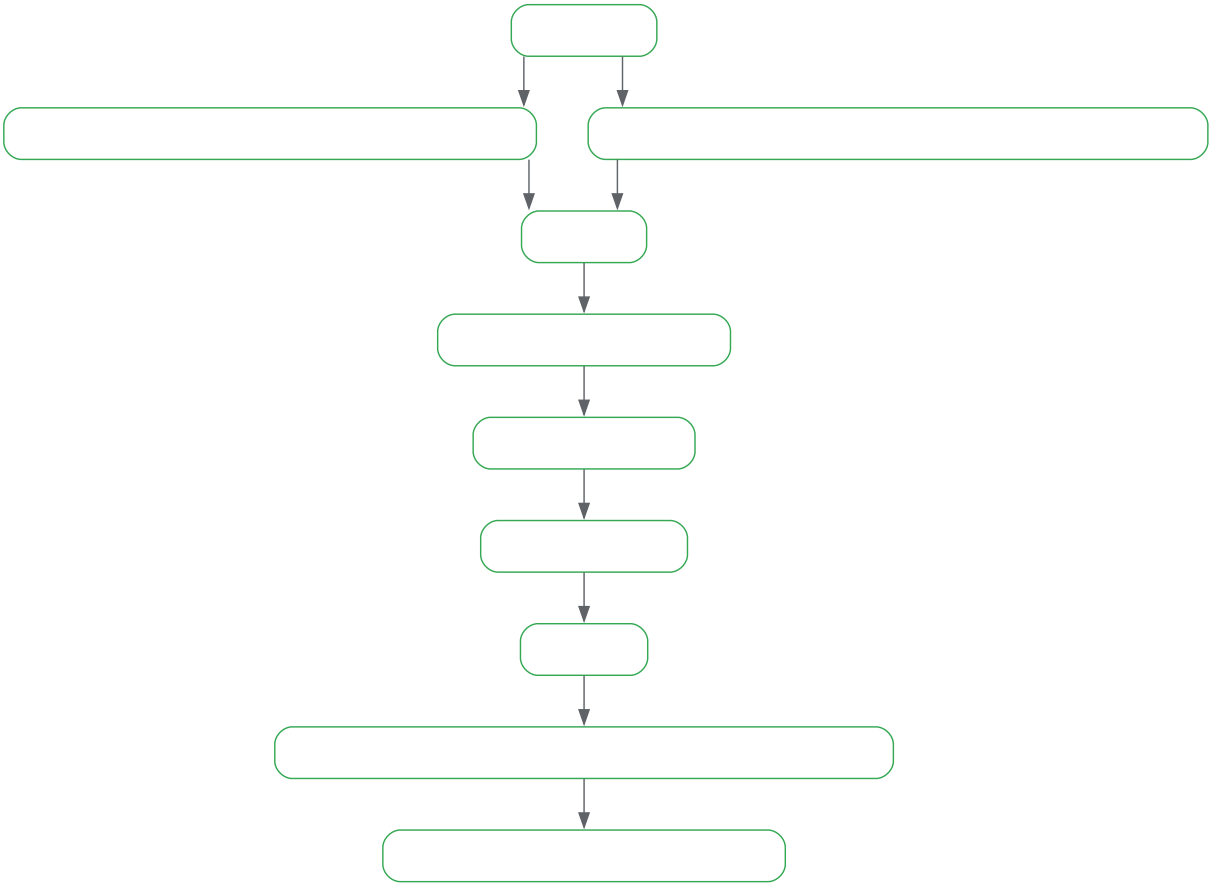

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Figure 3: General workflow for acquiring an IR spectrum.

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IR Spectrum: Analysis and Interpretation

The IR spectrum of **4-(chlorosulfonyl)-2-fluorobenzoic acid** will be dominated by strong absorptions from the carboxylic acid and sulfonyl chloride groups.

Table 4: Predicted Characteristic IR Absorption Bands

Functional Group	Vibrational Mode	Predicted Wavenumber (cm^{-1})	Intensity
Carboxylic Acid	O-H stretch	2500-3300	Broad, Strong
Carboxylic Acid	C=O stretch	1700-1725	Strong
Sulfonyl Chloride	S=O asymmetric stretch	1370-1390	Strong
Sulfonyl Chloride	S=O symmetric stretch	1170-1190	Strong
Aromatic Ring	C=C stretch	1400-1600	Medium to Weak
C-F Bond	C-F stretch	1200-1300	Strong
C-O Bond	C-O stretch	1250-1350	Medium

- Trustworthiness of Assignments: The broad O-H stretch is a hallmark of the hydrogen-bonded carboxylic acid dimer[5]. The C=O stretch is also a very strong and reliable absorption. The two strong bands for the S=O stretches are characteristic of the sulfonyl chloride group. The C-F stretch often appears in the fingerprint region and can be a strong band. These characteristic absorptions provide a self-validating system for identifying the key functional groups in the molecule[6][7][8].

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in confirming its identity.

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Experimental Protocol: Mass Spectrometry Data Acquisition

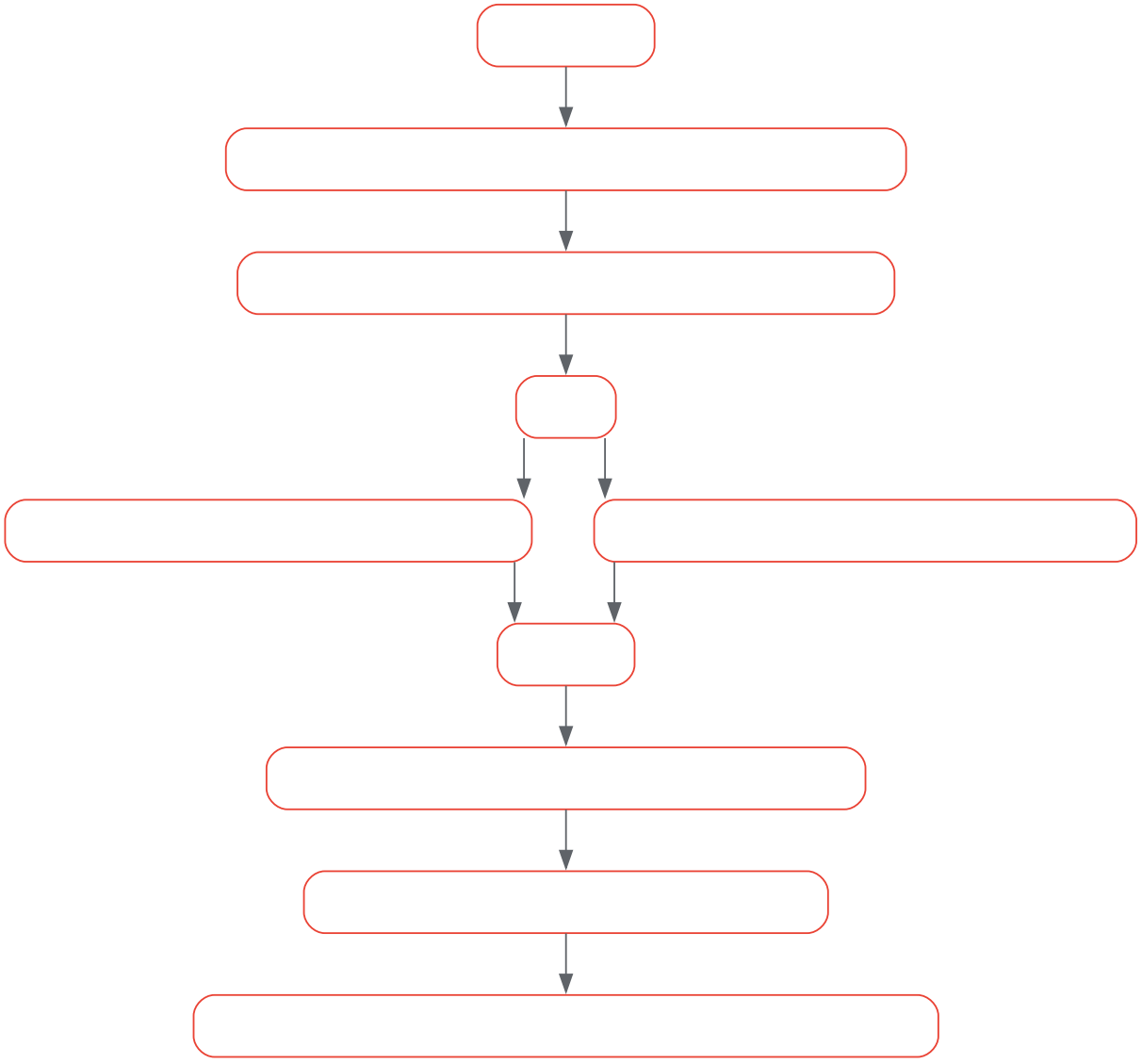

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Figure 4: A typical workflow for mass spectrometry analysis.

Mass Spectrum: Analysis and Interpretation

The mass spectrum will show the molecular ion peak and several characteristic fragment ions. The isotopic pattern of chlorine (^{35}Cl and ^{37}Cl in an approximate 3:1 ratio) will be evident in chlorine-containing fragments.

Table 5: Predicted Key Mass Spectral Fragments

m/z (mass-to-charge ratio)	Proposed Fragment
238/240	$[M]^+$ (Molecular ion)
221/223	$[M - OH]^+$
203	$[M - Cl]^+$
139	$[M - SO_2Cl]^+$
95	$[C_6H_3F]^+$

- Mechanistic Insights into Fragmentation: The fragmentation of aromatic sulfonyl compounds often involves the loss of SO_2 or the entire sulfonyl halide group[9]. For benzoic acids, a common fragmentation pathway is the loss of a hydroxyl radical (-OH) or the entire carboxylic acid group[10]. The predicted fragments for **4-(chlorosulfonyl)-2-fluorobenzoic acid** are consistent with these established fragmentation patterns. The presence of the chlorine isotope pattern will be a key confirmatory feature for fragments containing the sulfonyl chloride group.

Conclusion

The comprehensive spectroscopic analysis of **4-(chlorosulfonyl)-2-fluorobenzoic acid**, incorporating predicted ^1H, ^{13}C, and ^{19}F NMR, IR, and MS data, provides a robust framework for the unambiguous identification and characterization of this important chemical intermediate. The interpretation of these spectra, grounded in fundamental principles and supported by data from analogous structures, offers a reliable guide for researchers in the fields of chemical

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synthesis and drug discovery. The provided protocols outline best practices for data acquisition, ensuring the generation of high-quality, reproducible spectroscopic data.

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